Spectroscopic Data for 2-Hydroxy-3-methylbutanenitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxy-3-methylbutanenitrile*
CAS No.:	*15344-34-0*
Cat. No.:	*B103398*

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Introduction

2-Hydroxy-3-methylbutanenitrile, also known as isobutyraldehyde cyanohydrin, is a significant chemical intermediate in organic synthesis.[1][2] Its bifunctional nature, possessing both a hydroxyl and a nitrile group, allows for a variety of chemical transformations, making it a valuable precursor in the synthesis of pharmaceuticals and other fine chemicals.[1] Accurate structural elucidation and purity assessment are paramount for its application in research and development. This guide provides a comprehensive overview of the spectroscopic data for **2-Hydroxy-3-methylbutanenitrile**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and the interpretation of the spectral data are discussed in detail to provide a practical resource for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **2-Hydroxy-3-methylbutanenitrile** forms the basis for the interpretation of its spectroscopic data. The key structural features to be identified are the

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hydroxyl (-OH) group, the nitrile (-C≡N) group, the methine proton adjacent to the hydroxyl and nitrile groups (-CH(OH)CN), the isopropyl group (-$CH(CH_3)_2$), and the two diastereotopic methyl groups.

Caption: Molecular structure of **2-Hydroxy-3-methylbutanenitrile** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Hydroxy-3-methylbutanenitrile**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Hydroxy-3-methylbutanenitrile** is expected to show four distinct signals corresponding to the different proton environments in the molecule. The chemical shifts and multiplicities are influenced by the neighboring functional groups.

Table 1: ^1H NMR Data for **2-Hydroxy-3-methylbutanenitrile**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~4.3	Doublet	1H	H2 (-CH(OH)CN)
~2.8	Singlet (broad)	1H	-OH
~2.1	Multiplet	1H	H3 (-$CH(CH_3)_2$)
~1.0	Doublet of doublets	6H	H4, H5 (-$CH(CH_3)_2$)

Note: The exact chemical shifts can vary depending on the solvent used.[1]

Interpretation:

- H2 (-CH(OH)CN) at ~4.3 ppm: This proton is deshielded by the adjacent electron-withdrawing nitrile and hydroxyl groups, resulting in a downfield chemical shift. It is expected to appear as a doublet due to coupling with the H3 proton.

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- -OH at ~2.8 ppm: The chemical shift of the hydroxyl proton is highly variable and depends on the solvent, concentration, and temperature. It often appears as a broad singlet due to chemical exchange.[1]
- H3 (-CH(CH_3)$_2$) at ~2.1 ppm: This methine proton is coupled to the H2 proton and the six protons of the two methyl groups, resulting in a complex multiplet.
- H4, H5 (-CH(CH_3)$_2$) at ~1.0 ppm: The two methyl groups are diastereotopic and therefore chemically non-equivalent, which may lead to two separate doublets or a more complex pattern. They are coupled to the H3 proton.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum of **2-Hydroxy-3-methylbutanenitrile** should exhibit five signals, corresponding to the five carbon atoms in unique chemical environments.

Table 2: ^{13}C NMR Data for **2-Hydroxy-3-methylbutanenitrile**

Chemical Shift (δ, ppm)	Assignment
~119.2	C1 (-C≡N)
~66.4	C2 (-CH(OH)CN)
~42.2	C3 (-CH(CH_3)$_2$)
~18-20	C4, C5 (-CH(CH_3)$_2$)

Data compiled from multiple sources.[1]

Interpretation:

- C1 (-C≡N) at ~119.2 ppm: The carbon of the nitrile group typically resonates in this downfield region.[1]
- C2 (-CH(OH)CN) at ~66.4 ppm: The carbon atom bonded to the hydroxyl group is deshielded and appears at this characteristic chemical shift.[1]

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- C3 (-CH(CH_3)$_2$) at ~42.2 ppm: This methine carbon of the isopropyl group is found in the aliphatic region.[1]

- C4, C5 (-CH(CH_3)$_2$) at ~18-20 ppm: The two methyl carbons are in the upfield aliphatic region. Due to their diastereotopic nature, they may appear as two distinct signals.

Experimental Protocol for NMR Spectroscopy

A standard protocol for obtaining NMR spectra of **2-Hydroxy-3-methylbutanenitrile** is as follows:

- Sample Preparation: Dissolve approximately 10-20 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O) in a standard 5 mm NMR tube. The choice of solvent can affect the chemical shifts, particularly for the hydroxyl proton.[1]

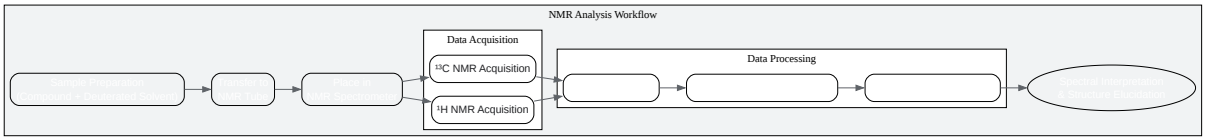
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.

- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. Key parameters to set include the spectral width, acquisition time, and relaxation delay. Typically, a 90° pulse is used.

- ^{13}C NMR Acquisition: Obtain the ^{13}C spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.

- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing, and baseline correction. Integrate the signals in the ^{1}H NMR spectrum to determine the relative number of protons.

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Caption: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **2-Hydroxy-3-methylbutanenitrile** is characterized by the distinct absorption bands of the hydroxyl and nitrile groups.

Table 3: Key IR Absorption Bands for **2-Hydroxy-3-methylbutanenitrile**

Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Strong, Broad	O-H stretch
~2970-2870	Medium-Strong	C-H stretch (aliphatic)
~2250	Medium, Sharp	C≡N stretch
~1470, ~1370	Medium	C-H bend (isopropyl split)
~1100	Strong	C-O stretch

Data compiled from multiple sources.[1]

Interpretation:

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- O-H Stretch at ~3400 cm^{-1}: The broad and strong absorption in this region is a definitive indicator of the hydroxyl group, with the broadening resulting from hydrogen bonding.[1]
- C-H Stretch at ~2970-2870 cm^{-1}: These absorptions are characteristic of the sp^3 hybridized C-H bonds in the isopropyl and methine groups.
- C≡N Stretch at ~2250 cm^{-1}: A sharp and moderately intense peak in this region is a clear indication of the nitrile functional group.[1][3] The position of this peak can be influenced by conjugation, though in this saturated molecule, it falls within the typical range.[3]
- C-H Bend at ~1470, ~1370 cm^{-1}: The characteristic bending vibrations of the isopropyl group often appear as a split peak.
- C-O Stretch at ~1100 cm^{-1}: The stretching vibration of the carbon-oxygen single bond of the secondary alcohol gives rise to a strong absorption in this region.

Experimental Protocol for IR Spectroscopy

For a liquid sample like **2-Hydroxy-3-methylbutanenitrile**, the "neat" film method is commonly employed.[4][5]

- Sample Preparation: Place a small drop of the neat liquid onto the surface of a salt plate (e.g., NaCl or KBr).[4][6]
- Cell Assembly: Place a second salt plate on top of the first to create a thin liquid film between the plates.[4]
- Spectrum Acquisition: Place the salt plate assembly in the sample holder of an FT-IR spectrometer and acquire the spectrum. A background spectrum of the empty salt plates should be run first and subtracted from the sample spectrum.
- Data Analysis: Identify the key absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

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Table 4: Mass Spectrometry Data for **2-Hydroxy-3-methylbutanenitrile**

Parameter	Value	Source
Molecular Weight	99.13 g/mol	[2][7][8]
Exact Mass	99.068413911 Da	[2][7]

Fragmentation Pattern (Predicted):

Electron impact (EI) ionization would likely lead to the following key fragmentation pathways:

- Loss of an isopropyl group ($[M-43]^+$): Cleavage of the C2-C3 bond would result in a fragment with m/z = 56.
- Loss of HCN ($[M-27]^+$): A common fragmentation for cyanohydrins, leading to a fragment with m/z = 72.
- Loss of a methyl group ($[M-15]^+$): Fragmentation of the isopropyl group could lead to a fragment with m/z = 84.
- Alpha-cleavage: Cleavage of the bond adjacent to the oxygen atom can also occur.

Experimental Protocol for Mass Spectrometry

For a small, polar molecule like **2-Hydroxy-3-methylbutanenitrile**, electrospray ionization (ESI) coupled with a high-resolution mass spectrometer is a suitable technique.[9]

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent such as methanol or acetonitrile with a small amount of formic acid or ammonium acetate to promote ionization.
- Infusion: Introduce the sample solution directly into the ESI source via a syringe pump at a constant flow rate.
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions (e.g., $[M+H]^+$ or $[M+Na]^+$).

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- Mass Analysis: Analyze the ions using a mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap) to obtain the mass-to-charge ratio of the molecular ion and any fragment ions. High-resolution mass spectrometry allows for the determination of the elemental composition.[9]

- Tandem MS (MS/MS): To study fragmentation, the molecular ion can be isolated and subjected to collision-induced dissociation (CID) to generate a fragment ion spectrum.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of **2-Hydroxy-3-methylbutanenitrile**. The combination of ^{1}H and ^{13}C NMR, IR, and MS allows for unambiguous confirmation of its molecular structure. The detailed interpretation and experimental protocols serve as a valuable resource for scientists engaged in the synthesis, analysis, and application of this important chemical intermediate. Adherence to rigorous analytical practices is essential to ensure the quality and reliability of the data obtained.

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